

Chemical structure and stereochemistry of Saikosaponin S

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Compound of Interest

Compound Name: Saikosaponin S

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Saikosaponin S: A Comprehensive Technical Guide

This technical guide provides an in-depth overview of the chemical structure, stereochemistry, and analytical methodologies related to **Saikosaponin S**, a triterpenoid saponin. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

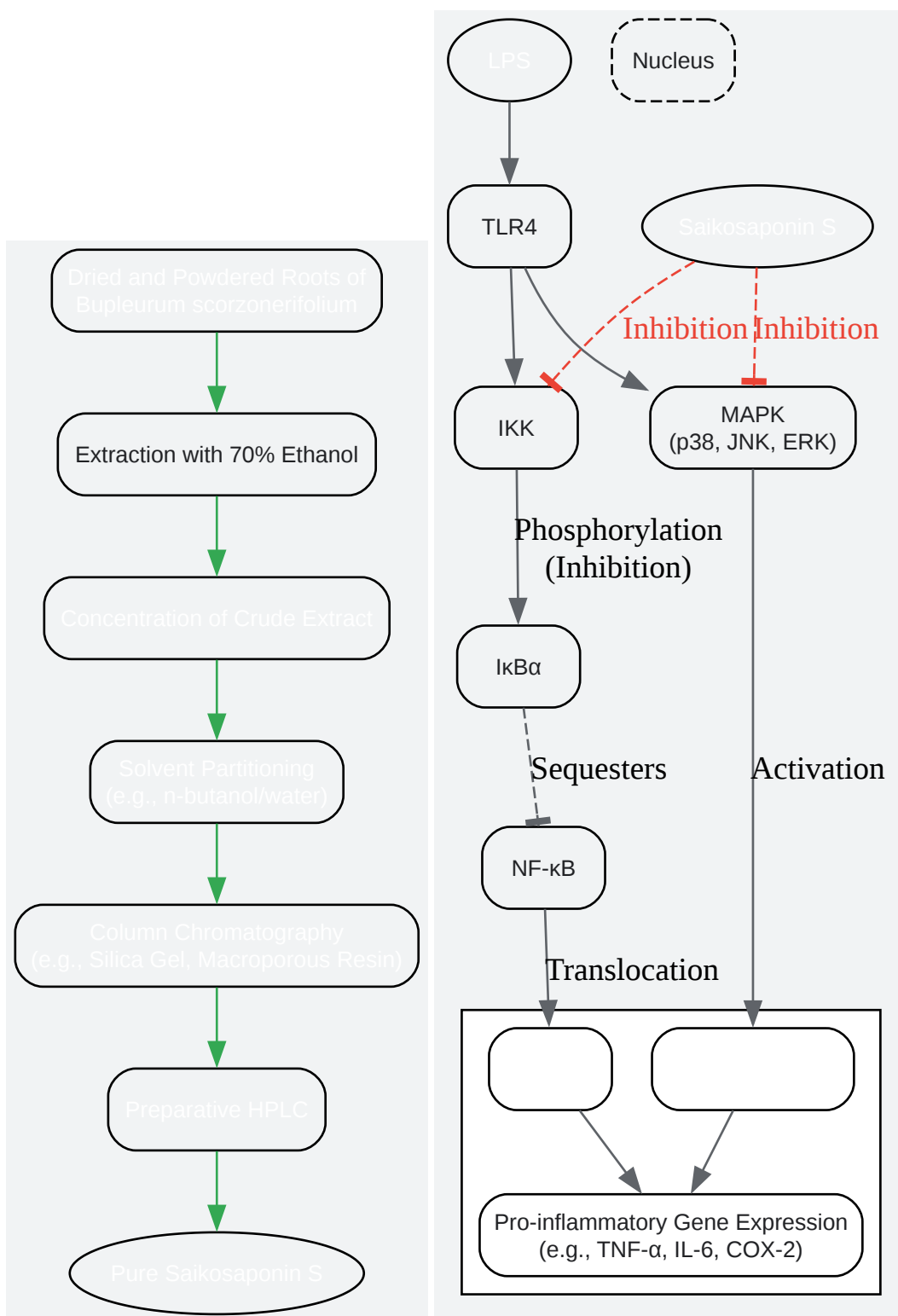
Chemical Structure and Stereochemistry of Saikosaponin S

Saikosaponin S is a complex natural product isolated from the roots of *Bupleurum scorzonerifolium* Willd.[1]. Its structure was elucidated through spectral analysis, revealing a pentacyclic triterpenoid aglycone with a specific glycosylation pattern.

The systematic name for **Saikosaponin S** is 3 β , 16 α , 23, 28-tetrahydroxy-oleana-11,13(18)-dien-3-O- β -D-glucopyranosyl-(1 \rightarrow 6)-[α -L-rhamnopyranosyl-(1 \rightarrow 4)]- β -D-glucopyranoside[1].

The stereochemistry of the aglycone and the sugar moieties is crucial for its biological activity. The oleanane skeleton has multiple chiral centers, and the specific configuration of the hydroxyl and glycosidic linkages defines **Saikosaponin S**.

Below is a two-dimensional representation of the chemical structure of **Saikosaponin S**, generated using the DOT language.



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References

- 1. jipb.net [jipb.net]
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